

Essential Safety and Operational Guide for 2,6-Difluoro-4-hydroxybenzonitrile

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Compound of Interest

Compound Name: 2,6-Difluoro-4-hydroxybenzonitrile

Cat. No.: B048942

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **2,6-Difluoro-4-hydroxybenzonitrile**, ensuring laboratory safety and operational integrity.

Immediate Safety Information

Chemical Identifier: **2,6-Difluoro-4-hydroxybenzonitrile** CAS Number: 123843-57-2

Synonyms: 4-Cyano-3,5-difluorophenol[1]

Hazard Summary: **2,6-Difluoro-4-hydroxybenzonitrile** is a toxic compound that poses significant health risks upon exposure. It is harmful if swallowed, inhaled, or in contact with skin, and can cause serious skin and eye irritation.[1] Due to the presence of a nitrile group, this compound should be handled with precautions similar to those for cyanide-containing substances.

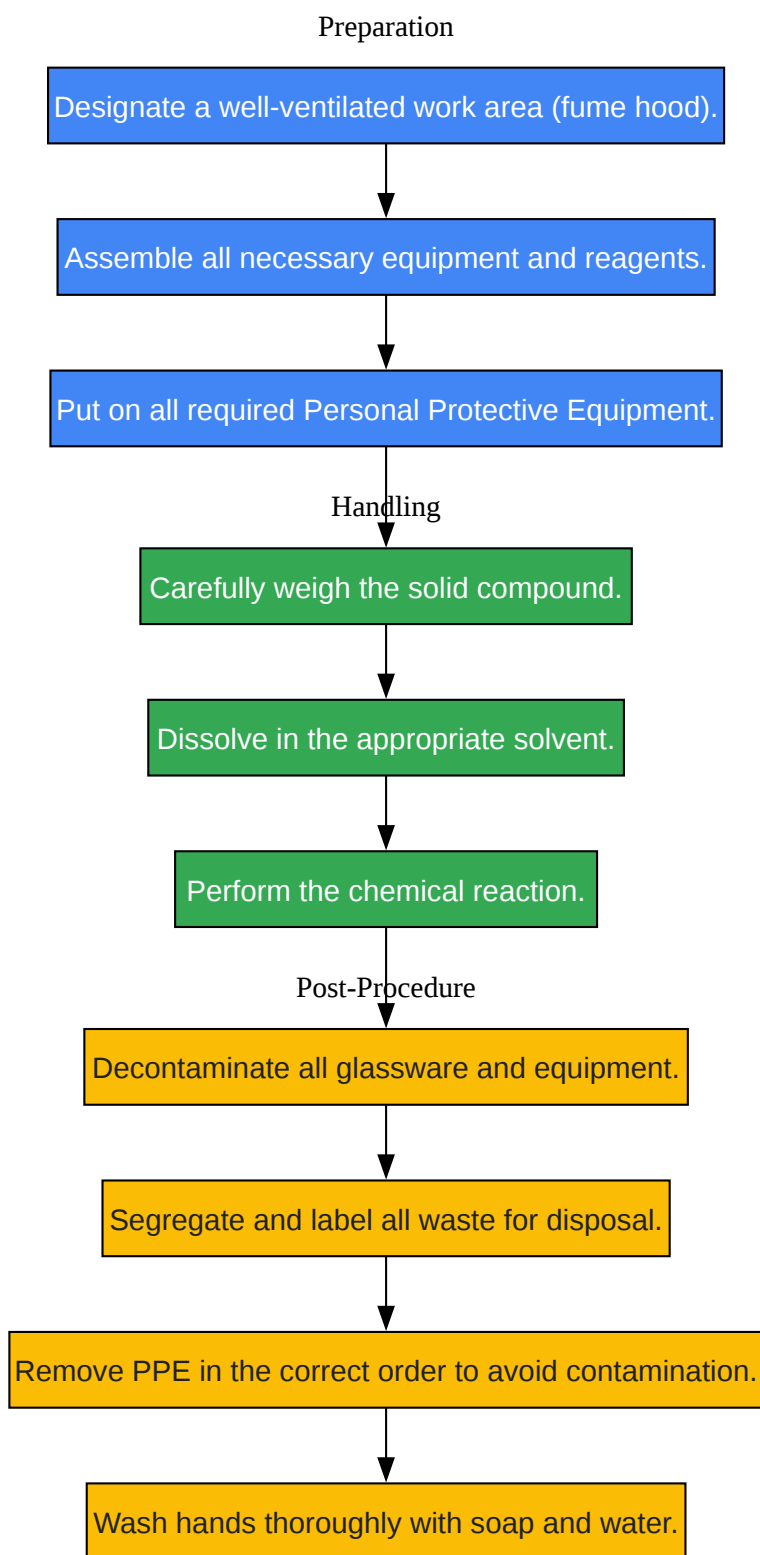
Personal Protective Equipment (PPE)

Proper selection and use of Personal Protective Equipment (PPE) are critical to minimize exposure and ensure personal safety when handling **2,6-Difluoro-4-hydroxybenzonitrile**.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	While specific breakthrough time data for 2,6-Difluoro-4-hydroxybenzonitrile is not readily available, it is recommended to use nitrile gloves. For extended contact, double gloving is advised. Always consult the glove manufacturer's chemical resistance data for specific recommendations.
Eye and Face Protection	Safety goggles or a face shield	Wear tightly fitting safety goggles. A face shield should be used when there is a risk of splashing.
Skin and Body Protection	Laboratory coat and protective clothing	A standard laboratory coat should be worn. For procedures with a higher risk of exposure, chemical-resistant coveralls are recommended. Ensure clothing is flame-resistant.
Respiratory Protection	Respirator	Use in a well-ventilated area, preferably within a chemical fume hood. If there is a risk of inhaling dust or aerosols, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **2,6-Difluoro-4-hydroxybenzonitrile** is essential to maintain a safe laboratory environment.



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Workflow for handling **2,6-Difluoro-4-hydroxybenzonitrile**.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

Spill Response

In the case of a spill, follow these steps:

- Evacuate: Immediately alert others in the vicinity and evacuate the area if the spill is large or in a poorly ventilated space.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For small spills, use an absorbent material to contain the substance.[\[2\]](#)[\[3\]](#)
- Clean-up:
 - For powdered spills, carefully cover with a damp cloth or paper towels to avoid generating dust.[\[4\]](#)
 - Gently sweep the material into a designated hazardous waste container.
 - Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose: All materials used for cleanup must be disposed of as hazardous waste.

Exposure Response

Exposure Route	First Aid Instructions
Skin Contact	Immediately remove contaminated clothing.[5] Wash the affected area thoroughly with soap and copious amounts of water for at least 15 minutes.[5][6] Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal Plan

The disposal of **2,6-Difluoro-4-hydroxybenzonitrile** and its associated waste must be handled with extreme care to prevent environmental contamination and ensure regulatory compliance.

Waste Categorization:

- Solid Waste: Unused or expired **2,6-Difluoro-4-hydroxybenzonitrile**, contaminated lab supplies (e.g., weigh paper, gloves, pipette tips).
- Liquid Waste: Solutions containing **2,6-Difluoro-4-hydroxybenzonitrile** and rinsate from cleaning contaminated glassware.
- Sharps Waste: Contaminated needles, syringes, or other sharp objects.

Disposal Protocol:

- Segregation: All waste streams must be segregated. As a halogenated organic compound, it should be collected in a designated "Halogenated Organic Waste" container.[7] Do not mix with non-halogenated waste.
- Labeling: All waste containers must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**2,6-Difluoro-4-hydroxybenzonitrile**".
- Container Management:
 - Use appropriate, leak-proof, and sealed containers for waste collection.
 - Store waste containers in a designated, well-ventilated, and secondary containment area.
- Empty Containers: Empty containers that held **2,6-Difluoro-4-hydroxybenzonitrile** should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste.[7][8] After rinsing, the container can be disposed of as non-hazardous waste, following institutional guidelines.[7]
- Professional Disposal: All hazardous waste must be disposed of through a licensed hazardous waste disposal service. Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup.[7]

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